

Application Notes and Protocols for Disperse Blue 85 in Synthetic Fiber Printing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive overview of the application of C.I. **Disperse Blue 85** for printing on synthetic fibers, primarily polyester. This document includes the dye's properties, quantitative performance data, detailed experimental protocols, and relevant safety and environmental considerations.

Introduction

C.I. **Disperse Blue 85** is a single azo disperse dye widely used in the textile industry for dyeing and printing synthetic fibers such as polyester and its blends.^[1] Its chemical structure provides a red-light navy blue shade.^[1] Disperse dyes are non-ionic, water-insoluble colorants that are applied to hydrophobic fibers from a fine aqueous dispersion.^{[1][2]} Fixation is achieved at high temperatures, where the dye sublimates and diffuses into the fiber, forming a stable solid solution.^[3] This process results in printed fabrics with bright colors and good fastness properties.^[4]

Properties of C.I. Disperse Blue 85

Disperse Blue 85 is characterized by its specific chemical and physical properties that dictate its application methods.

Property	Value	Reference
C.I. Name	Disperse Blue 85	[1]
C.I. Number	11370	[1]
CAS Number	12222-83-2	[1]
Chemical Class	Monoazo	[1]
Molecular Formula	$C_{18}H_{14}ClN_5O_5$	[1]
Molecular Weight	415.79 g/mol	[1]
Appearance	Dark blue powder	[1]
Solubility	Insoluble in water	[1]

Quantitative Performance Data

The performance of a dye is measured by its fastness properties on a specific substrate. The following table summarizes typical fastness ratings for **Disperse Blue 85** on polyester fabric. Ratings are on a scale of 1 to 5, with 5 indicating excellent fastness.

Fastness Property	ISO Standard	Rating	Reference
Light Fastness	ISO 105-B02	5	[1]
Washing Fastness (Fading)	ISO 105-C06	5	[1]
Washing Fastness (Staining)	ISO 105-C06	4-5	[1]
Perspiration Fastness (Fading)	ISO 105-E04	5	[1]
Perspiration Fastness (Staining)	ISO 105-E04	5	[1]
Ironing Fastness	ISO 105-X11	4-5	[1]
Dry/Wet Friction Fastness	ISO 105-X12	4-5	[3]

Experimental Protocols

The following protocols detail the process for direct-to-fabric printing on polyester using **Disperse Blue 85**.

Objective: To remove impurities, oils, and sizes from the polyester fabric to ensure even wetting and dye uptake.

Methodology:

- Prepare a scouring bath containing a non-ionic detergent (e.g., 1-2 g/L Synthrapol) and sodium carbonate (1 g/L).
- Immerse the polyester fabric in the bath at a liquor-to-goods ratio of 20:1.
- Raise the temperature to 60-70°C and treat for 20-30 minutes.
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.

- Dry the fabric completely before printing.

Objective: To prepare a stable and viscous print paste for application.

Components:

Component	Quantity (g)	Purpose	Reference
Disperse Blue 85 Dye	20 - 40	Colorant	[5]
Dispersing Agent	10 - 20	Ensures uniform dye dispersion	[5][6]
Acetic Acid (or Acid Donor)	5	pH control (adjust to pH 4.5-5.5)	[7][8]
Synthetic Thickener	60	Provides viscosity for printing	[5]
Water	875 - 895	Solvent	[5]
Total	1000		

Methodology:

- Create a paste by mixing the **Disperse Blue 85** powder with the dispersing agent and a small amount of cold water.
- Add this pre-mixed paste to the main water volume under constant stirring.
- Slowly add the synthetic thickener while stirring vigorously until a smooth, homogenous paste is formed.
- Adjust the pH of the final paste to 4.5-5.5 using acetic acid.[7]

Objective: To apply the print paste to the fabric and fix the dye within the polyester fibers.

Methodology:

- Application: Apply the print paste to the scoured and dried polyester fabric using a suitable method, such as laboratory-scale screen printing, to ensure even coverage.
- Drying: Dry the printed fabric thoroughly at 100-120°C in a hot air oven. This step removes water and prevents dye migration before fixation.^[5]
- Fixation (Thermofixation): Fix the dye by treating the dried fabric in a hot air oven (thermosol unit) at 190-210°C for 1-2 minutes.^{[5][9]} The high temperature causes the dye to sublime and penetrate the polyester fibers.

Objective: To remove unfixed dye from the fabric surface to improve wash fastness and prevent staining.

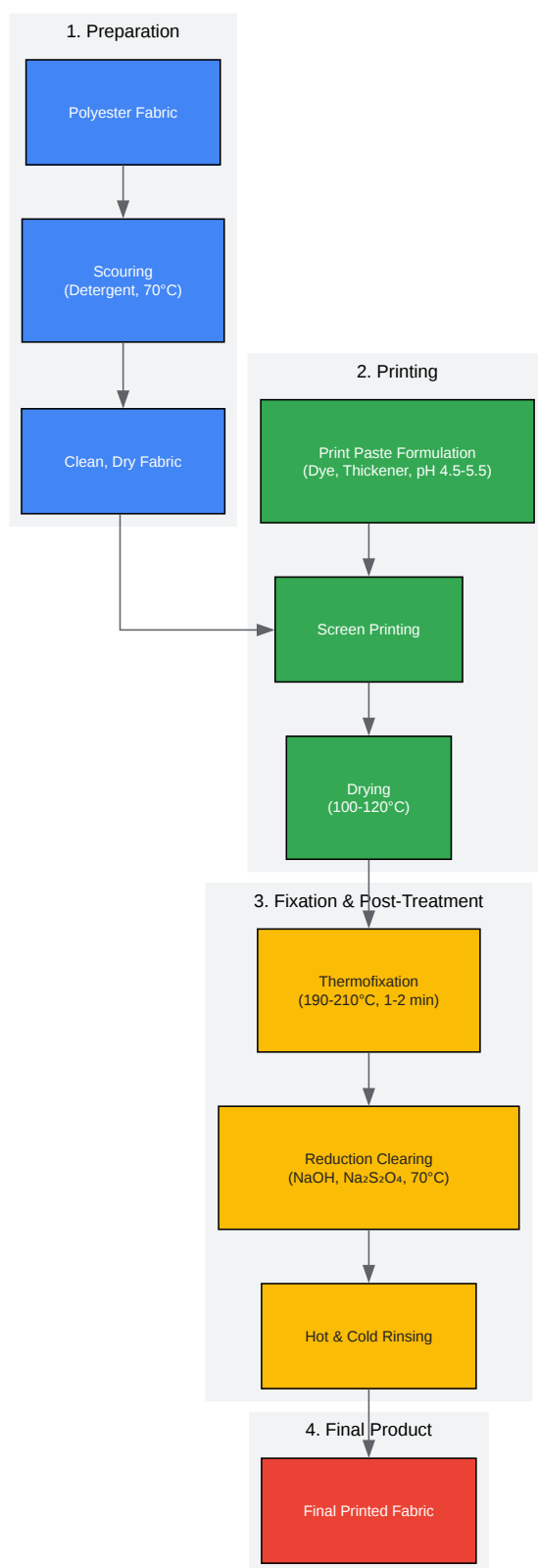
Methodology:

- Prepare a reduction clearing bath with:
 - Caustic Soda (2 g/L)
 - Sodium Hydrosulfite (2 g/L)
- Treat the printed and fixed fabric in this bath at 70°C for 10-15 minutes.^[5]
- Rinse the fabric thoroughly with hot water (around 60°C) and then with cold water to remove all residual chemicals and loose dye.^[7]
- Dry the final printed fabric.

Visualized Workflows and Structures

The following diagrams illustrate the chemical structure of the dye and the experimental workflow.

Caption: Chemical structure of C.I. **Disperse Blue 85**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for printing polyester with **Disperse Blue 85**.

Health, Safety, and Environmental Considerations

- **Health and Safety:** While **Disperse Blue 85** itself is not as commonly cited as an allergen as Disperse Blue 106 or 124, direct skin contact with any disperse dye powder or paste should be avoided.[10][11] Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Operations involving dye powders should be conducted in a well-ventilated area or fume hood to prevent inhalation.
- **Environmental Impact:** Disperse dyes are characterized by their low water solubility and resistance to biodegradation, which can lead to environmental persistence.[12] Effluents from the printing and dyeing process contain unfixed dye and auxiliary chemicals, contributing to water pollution.[10][13] These effluents can increase the biochemical oxygen demand (BOD) and chemical oxygen demand (COD) of water bodies and may be toxic to aquatic life.[12][14] Therefore, all wastewater generated from these protocols must be collected and treated according to local environmental regulations before discharge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. scialert.net [scialert.net]
- 3. Brief Introduction To Disperse Printing Dyeing Process - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 4. The main application of Disperse Dyes - Knowledge - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 5. betakim.com.tr [betakim.com.tr]
- 6. Disperse Dyes (Full PDF) | Disperse Dye | DOC [slideshare.net]
- 7. textilelearner.net [textilelearner.net]
- 8. scribd.com [scribd.com]

- 9. benchchem.com [benchchem.com]
- 10. scialert.net [scialert.net]
- 11. Disperse blue dye - Wikipedia [en.wikipedia.org]
- 12. Disperse Dye Ecotoxicity → Term [pollution.sustainability-directory.com]
- 13. images.fibre2fashion.com [images.fibre2fashion.com]
- 14. A Brief History of Colour, the Environmental Impact of Synthetic Dyes and Removal by Using Laccases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Disperse Blue 85 in Synthetic Fiber Printing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198607#application-of-disperse-blue-85-in-synthetic-fiber-printing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com